

N-(1H-indol-3-ylmethyl)cyclohexanamine

molecular weight and formula

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Compound of Interest

Compound Name: N-(1H-indol-3-ylmethyl)cyclohexanamine

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Technical Dossier: N-(1H-indol-3-ylmethyl)cyclohexanamine

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **N-(1H-indol-3-ylmethyl)cyclohexanamine**, focusing on its fundamental chemical properties. The information is presented to be readily accessible for research and development purposes.

Physicochemical Properties

The core quantitative data for **N-(1H-indol-3-ylmethyl)cyclohexanamine** is summarized in the table below. This information is essential for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C ₁₅ H ₂₀ N ₂	[1][2]
Molecular Weight	228.33 g/mol	[1][2]
Alternate Molecular Weight	228.340 g/mol	[3]

Chemical Structure

The molecular structure of **N-(1H-indol-3-ylmethyl)cyclohexanamine** is depicted in the following diagram. The structure consists of an indole moiety linked via a methylene bridge to the nitrogen atom of a cyclohexylamine group.

Molecular structure of **N-(1H-indol-3-ylmethyl)cyclohexanamine**.

Experimental Protocols and Further Data

Detailed experimental protocols, such as synthesis procedures and analytical methods (e.g., HPLC, NMR spectroscopy), are crucial for the practical application and study of this compound. At present, peer-reviewed, detailed experimental methodologies for the synthesis and analysis of **N-(1H-indol-3-ylmethyl)cyclohexanamine** are not available in the public domain resources accessed.

Similarly, information regarding its biological activity, such as its engagement in specific signaling pathways or its pharmacological profile, is not sufficiently detailed to generate the requested visualizations. For researchers interested in the potential applications of this molecule, further investigation into specialized chemical and pharmacological literature is recommended.

For analytical purposes, a reverse-phase HPLC method has been suggested for N-Cyclohexyl-1H-indole-3-methylamine, utilizing a mobile phase of acetonitrile, water, and phosphoric acid. For mass spectrometry applications, formic acid can be substituted for phosphoric acid[3].

Further research would be necessary to delineate any specific signaling pathways or to provide detailed experimental workflows beyond this general analytical guidance.

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References

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- 2. GSRS [gsrs.ncats.nih.gov]
- 3. N-Cyclohexyl-1H-indole-3-methylamine | SIELC Technologies [sielc.com]
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